

# 5-Fluoro-2-methoxybenzonitrile: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: 5-Fluoro-2-methoxybenzonitrile

Cat. No.: B061647

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This technical guide provides an in-depth analysis of **5-Fluoro-2-methoxybenzonitrile**, a key intermediate in the pharmaceutical and agrochemical industries. Addressed to researchers, scientists, and professionals in drug development, this document outlines the molecule's fundamental properties, analytical methodologies, and a representative experimental workflow.

## Core Molecular Data

**5-Fluoro-2-methoxybenzonitrile**, a substituted benzonitrile, possesses a unique combination of functional groups that make it a versatile building block in organic synthesis. Its chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FNO	[1][2]
Molecular Weight	151.14 g/mol	[1][2]
CAS Number	189628-38-4	[1]
Appearance	Light orange to yellow to green powder to crystal	[1]
Melting Point	117-120 °C	
Linear Formula	FC <sub>6</sub> H <sub>3</sub> (OCH <sub>3</sub> )CN	

## Analytical and Experimental Protocols

The precise analysis and synthesis of **5-Fluoro-2-methoxybenzonitrile** are critical for its application in research and development. Below are detailed methodologies for its analysis, adapted from established protocols for similar substituted benzonitriles.

### Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

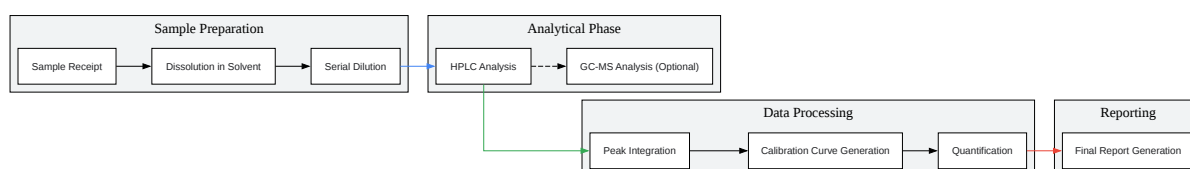
High-Performance Liquid Chromatography (HPLC) is a robust and widely used method for the separation, identification, and quantification of organic molecules like **5-Fluoro-2-methoxybenzonitrile**. Reversed-phase HPLC is often the method of choice due to its specificity, sensitivity, and accuracy.

#### Methodology:

- **System Preparation:** Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved. A common mobile phase for related compounds is a gradient of acetonitrile and water.
- **Standard Preparation:** Prepare standard solutions of **5-Fluoro-2-methoxybenzonitrile** in a suitable solvent (e.g., acetonitrile) at various known concentrations to establish a calibration curve.
- **Sample Preparation:** Accurately weigh the sample and dissolve it in the mobile phase or a compatible solvent to a known volume.
- **Injection and Analysis:** Inject a blank (mobile phase), followed by the standard solutions in increasing order of concentration, and then the sample solutions.
- **Detection:** Utilize a UV detector for monitoring the elution of the compound. The aromatic ring and nitrile group in **5-Fluoro-2-methoxybenzonitrile** allow for strong UV absorbance, typically around 254 nm.
- **Data Analysis:** Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **5-Fluoro-2-methoxybenzonitrile** in the sample by comparing its peak area to the calibration curve.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the analysis of **5-Fluoro-2-methoxybenzonitrile**, from sample receipt to final data interpretation.



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Analytical workflow for **5-Fluoro-2-methoxybenzonitrile**.

This technical guide serves as a foundational resource for professionals engaged in the study and application of **5-Fluoro-2-methoxybenzonitrile**. The provided data and protocols are intended to facilitate further research and development in the fields of medicinal chemistry and materials science.

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## References

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